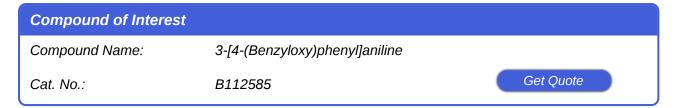


A Technical Guide to the Spectroscopic Data of 3-[4-(Benzyloxy)phenyl]aniline

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **3-[4-(benzyloxy)phenyl]aniline**. The information is tailored for researchers, scientists, and professionals in drug development who require detailed characterization of this molecule. This document outlines a plausible synthetic route and presents the expected spectroscopic data based on analogous compounds and spectroscopic principles.

Synthesis of 3-[4-(Benzyloxy)phenyl]aniline

The synthesis of **3-[4-(Benzyloxy)phenyl]aniline** can be achieved through a palladium-catalyzed cross-coupling reaction, such as the Buchwald-Hartwig amination.[1][2] This method is widely used for the formation of carbon-nitrogen bonds.[1][2] A feasible approach involves the coupling of 3-bromoaniline with 4-(benzyloxy)aniline.

Experimental Protocol: Buchwald-Hartwig Amination

A general procedure for the Buchwald-Hartwig amination involves the reaction of an aryl halide with an amine in the presence of a palladium catalyst and a phosphine ligand.[1]

Materials:

- 3-bromoaniline
- 4-(benzyloxy)aniline

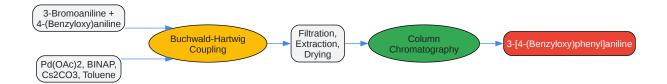


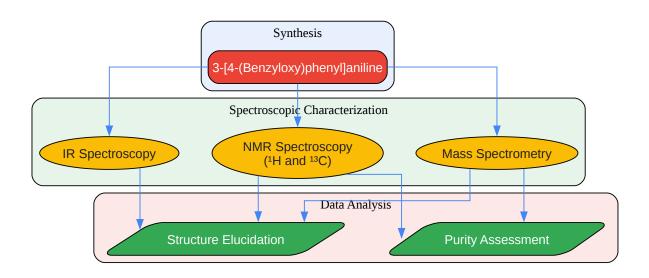
- Palladium(II) acetate (Pd(OAc)₂)
- 2,2'-Bis(diphenylphosphino)-1,1'-binaphthyl (BINAP)
- Cesium carbonate (Cs₂CO₃)
- Toluene (anhydrous)

Procedure:

- In a reaction vessel, combine 3-bromoaniline (1 equivalent), 4-(benzyloxy)aniline (1.2 equivalents), cesium carbonate (2.1 equivalents), palladium(II) acetate (0.02 equivalents), and BINAP (0.03 equivalents).
- Add anhydrous toluene to the mixture under an inert atmosphere (e.g., nitrogen or argon).
- Degas the mixture and then heat it to reflux (approximately 110 °C) with stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of celite to remove the catalyst.
- · Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 3-[4-(benzyloxy)phenyl]aniline.







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